

Proper Disposal of CG428: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: CG428
Cat. No.: B15620550

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Ensuring the safe and compliant disposal of the tropomyosin receptor kinase (TRK) degrader **CG428** is critical for laboratory safety and environmental protection. This guide provides detailed procedures for researchers, scientists, and drug development professionals to manage **CG428** waste, from initial handling to final disposal. Adherence to these protocols will minimize exposure risks and ensure compliance with regulatory standards.

Summary of CG428 Hazards and Properties

CG428 is identified as a flammable liquid that can cause serious eye irritation and is harmful to aquatic life with long-lasting effects^[1]. While it may be shipped as a non-hazardous chemical for research purposes, its biological activity as a TRK degrader warrants handling it as a potentially hazardous substance.

Property	Value	Source
Physical State	Fluid liquid	SDS for CG 428
Flammability	Flammable liquid and vapor (Category 3)	SDS for CG 428[1]
Eye Irritation	Causes serious eye irritation (Category 2)	SDS for CG 428[1]
Environmental Hazard	Harmful to aquatic life with long lasting effects (Category 3)	SDS for CG 428[1]
pH	Slightly acidic (3.20 - 4.20)	SDS for CG 428[1]

Experimental Protocols for Disposal

The proper disposal of **CG428** depends on the nature and quantity of the waste. The following protocols outline the step-by-step procedures for different waste streams containing **CG428**.

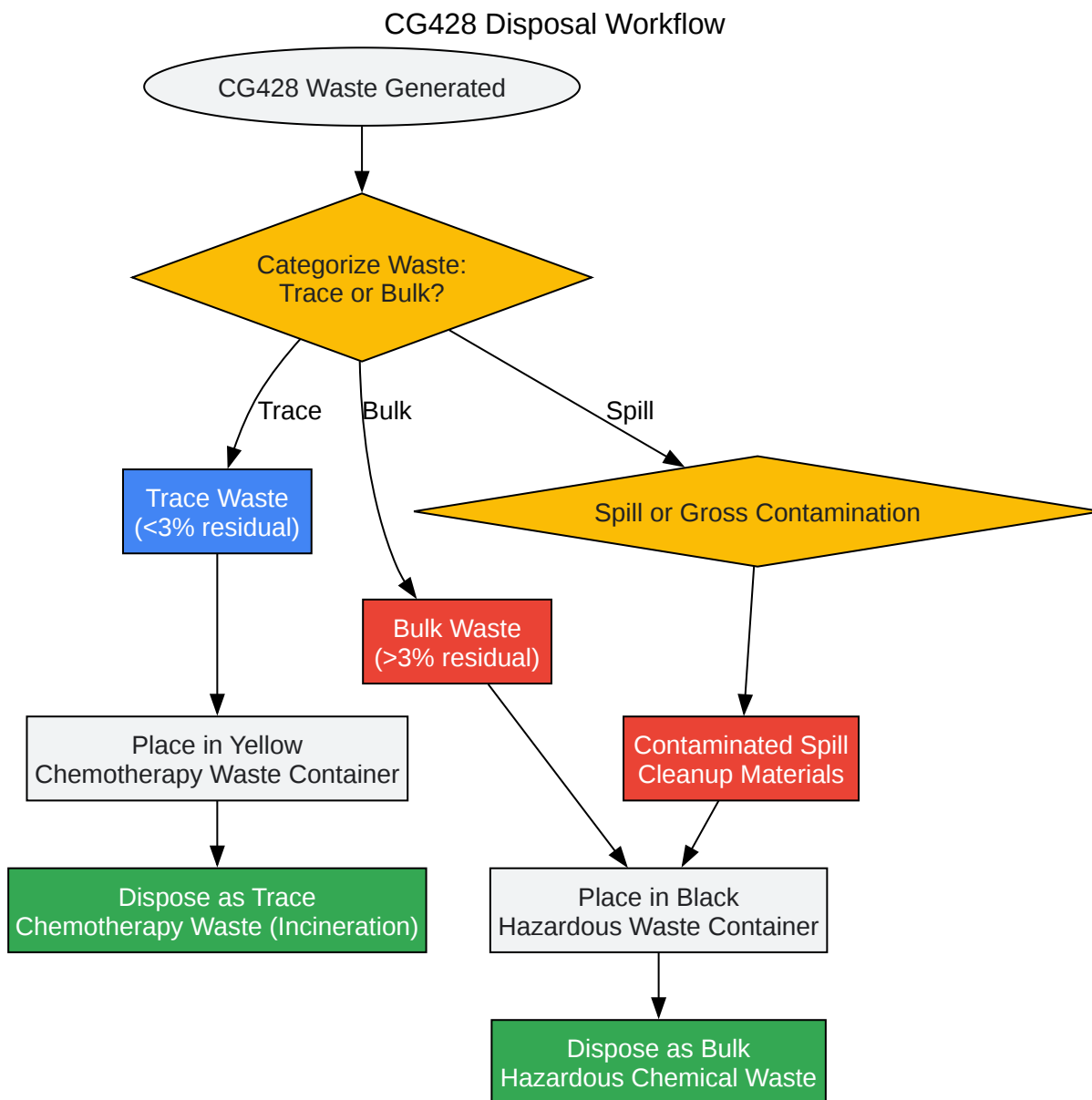
Waste Categorization

The first step in proper disposal is to categorize the waste as either "trace" or "bulk" chemotherapy waste.

- Trace Chemotherapy Waste: This includes items with residual amounts of **CG428**, such as empty vials, culture plates, pipette tips, and personal protective equipment (PPE) that is not visibly contaminated. To be considered "RCRA empty," a container must have no more than 3% by weight of the original substance remaining[2][3].
- Bulk Chemotherapy Waste: This category includes any waste containing more than a residual amount of **CG428**. Examples include unused or expired **CG428** solutions, grossly contaminated PPE, and materials used to clean up spills[2][3].

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **CG428** waste.



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References

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